

# An In-depth Technical Guide on the Physicochemical Characteristics of 3-Methylbutyl Butanoate

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## Compound of Interest

Compound Name: *Isoamyl butyrate*

Cat. No.: *B091415*

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## Introduction

3-Methylbutyl butanoate, also known by synonyms such as **isoamyl butyrate** and isopentyl butanoate, is an organic ester with the chemical formula  $C_9H_{18}O_2$ .<sup>[1][2]</sup> It is a colorless liquid recognized for its strong, fruity aroma, often likened to bananas and pears. This compound is widely utilized as a flavoring agent in the food industry and as a fragrance component in various consumer products.<sup>[3][4]</sup> This guide provides a detailed overview of its core physicochemical characteristics, supported by experimental methodologies and a logical workflow for its characterization.

## Physicochemical Properties

The fundamental physical and chemical properties of 3-methylbutyl butanoate are summarized in the table below, providing a comprehensive dataset for scientific and research applications.

Property	Value	References
Molecular Formula	C9H18O2	[1]
Molecular Weight	158.24 g/mol	[1][2]
Appearance	Clear, colorless liquid	[1]
Odor	Fruity, banana-like, pear-like	
Melting Point	-73.2 °C	[1][2]
Boiling Point	178-185 °C	[1]
Density	0.862 - 0.8823 g/cm <sup>3</sup> (at 0-25 °C)	[1][5]
Solubility in Water	Insoluble to slightly soluble (118 mg/L at 25 °C)	[1][2]
Solubility in Organic Solvents	Soluble in ethanol and ether	
Vapor Pressure	1.1 - 8.3 hPa (at 20 °C)	[1]
Refractive Index	1.4088 - 1.411 (at 20 °C)	[1]
LogP (Octanol/Water Partition Coefficient)	3.25	[2]

## Experimental Protocols

The determination of the physicochemical properties of 3-methylbutyl butanoate involves standard laboratory procedures. Below are generalized methodologies for key experiments.

### 1. Determination of Boiling Point:

The boiling point is typically determined using distillation. A sample of 3-methylbutyl butanoate is heated in a distillation apparatus. The temperature at which the liquid boils and its vapor pressure equals the atmospheric pressure is recorded as the boiling point. This is observed as a stable temperature plateau during distillation.

### 2. Determination of Melting Point:

To determine the melting point, a sample of solidified 3-methylbutyl butanoate is slowly heated. The temperature at which the solid-to-liquid phase transition occurs is recorded. Due to its low melting point, this would be performed using a specialized low-temperature apparatus.

### 3. Measurement of Density:

The density of liquid 3-methylbutyl butanoate can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, and the density is calculated by dividing the mass by the volume.

### 4. Assessment of Solubility:

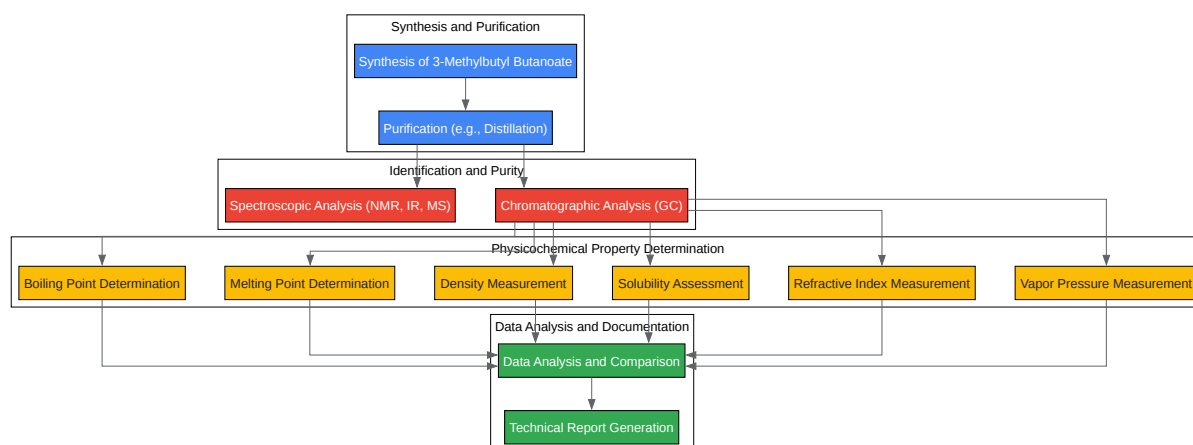
Solubility in water can be determined by adding a known amount of 3-methylbutyl butanoate to a specific volume of water and agitating the mixture. The concentration of the dissolved ester in the aqueous phase can then be quantified using techniques like gas chromatography. For solubility in organic solvents, a simple miscibility test is often sufficient.

### 5. Measurement of Refractive Index:

The refractive index is measured using a refractometer. A small drop of the liquid is placed on the prism of the instrument, and the refractive index is read directly at a specified temperature, typically 20°C.

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of 3-methylbutyl butanoate.



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### Physicochemical Characterization Workflow.

## Conclusion

This technical guide provides a thorough overview of the key physicochemical characteristics of 3-methylbutyl butanoate. The compiled data and outlined experimental approaches offer a valuable resource for researchers, scientists, and professionals in drug development and

related fields who may utilize this compound in their work. The provided logical workflow further clarifies the process of its comprehensive characterization.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Characteristics of 3-Methylbutyl Butanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091415#physicochemical-characteristics-of-3-methylbutyl-butanoate]

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